

# Essential Safety and Handling Guide for Methyl 3-O-methylgallate (m3OMG)

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## Compound of Interest

Compound Name: m3OMG

Cat. No.: B1208855

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Methyl 3-O-methylgallate (**m3OMG**), also known as Methyl 3,4-dihydroxy-5-methoxybenzoate (CAS No. 3934-86-9). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing potential hazards.

## Hazard Identification and Personal Protective Equipment (PPE)

Methyl 3-O-methylgallate is classified as an irritant to the eyes, respiratory system, and skin.<sup>[1]</sup> It may be harmful if inhaled, swallowed, or absorbed through the skin.<sup>[1]</sup> The toxicological properties have not been fully investigated, warranting a cautious approach.<sup>[1]</sup> The following table summarizes the mandatory personal protective equipment required when handling this compound.

PPE Category	Item	Specifications
Eye and Face Protection	Chemical Safety Glasses	Must be worn at all times when handling the compound.
Hand Protection	Chemical-Resistant Gloves	Appropriate protective gloves must be worn to prevent skin contact.
Body Protection	Protective Clothing	Wear suitable protective work clothing to prevent skin exposure.
Respiratory Protection	Breathing Apparatus	Use breathing protection in areas with high concentrations of dust or aerosols.

## Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of Methyl 3-O-methylgallate and to protect laboratory personnel.

- Handling:
  - Ensure adequate ventilation in the work area.[\[1\]](#)
  - Avoid the formation of dust and aerosols.[\[1\]](#)
  - Wash hands thoroughly after handling.
  - In case of eye contact, immediately rinse with plenty of water and seek medical advice.[\[1\]](#)
- Storage:
  - Store in a cool, dry place.
  - Keep containers tightly closed when not in use.
  - Stable under normal temperatures and pressures.[\[1\]](#)

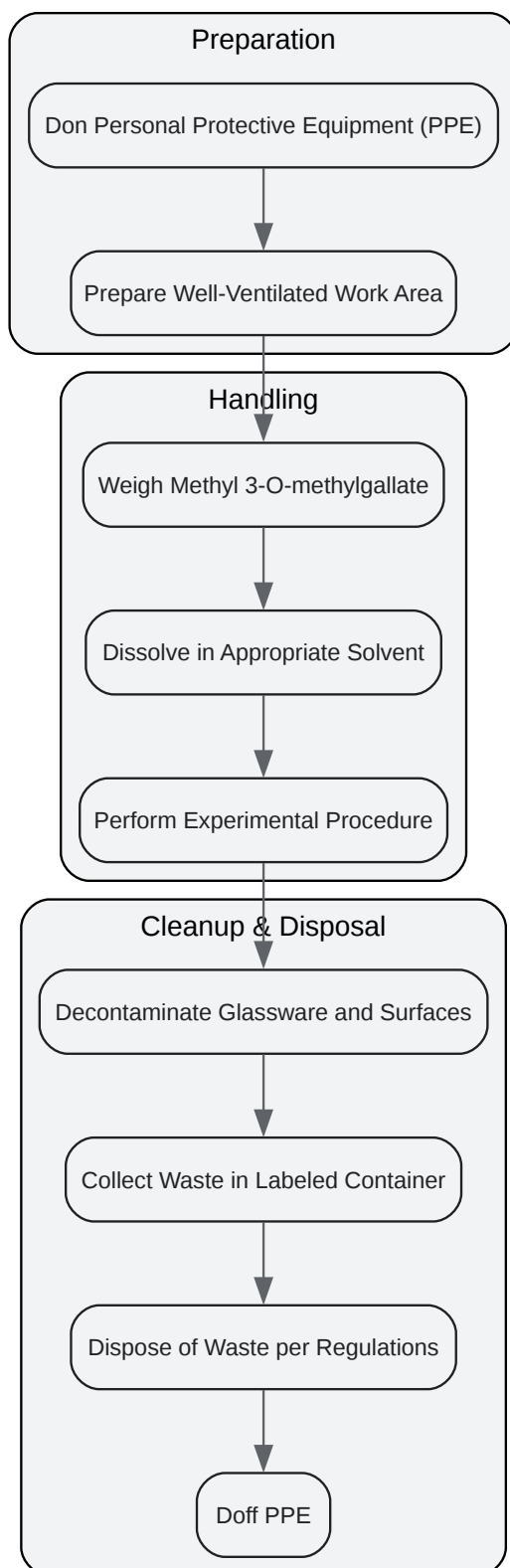
## Accidental Release and Disposal Plan

In the event of an accidental release, immediate and appropriate action is necessary to contain the spill and prevent exposure.

- Accidental Release Measures:
  - Wear all prescribed personal protective equipment as detailed in the PPE table.[\[1\]](#)
  - Ensure adequate ventilation in the affected area.[\[1\]](#)
  - Avoid the formation of dust.[\[1\]](#)
  - Carefully sweep up the spilled material and place it in a suitable, labeled container for disposal.
  - Wash the spill site thoroughly after material pickup is complete.[\[1\]](#)
- Disposal:
  - Dispose of waste in a manner consistent with federal, state, and local regulations.[\[1\]](#)
  - Do not allow the product to enter drains.[\[1\]](#)

## Experimental Workflow: Safe Handling and Disposal of m3OMG

The following diagram outlines the standard operating procedure for the safe handling and disposal of Methyl 3-O-methylgallate in a laboratory setting.



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Caption: Workflow for Safe Handling of Methyl 3-O-methylgallate.

Disclaimer: Detailed experimental protocols and specific signaling pathways for Methyl 3-O-methylgallate were not available in the public domain at the time of this report. Researchers should conduct a thorough literature search and risk assessment before proceeding with any experimental work.

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## References

- 1. georganics.sk [georganics.sk]
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